

# Physical and chemical properties of Barium chromate

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## Compound of Interest

Compound Name: *Barium chromate*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Barium Chromate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Barium chromate** ( $\text{BaCrO}_4$ ) is an inorganic compound that presents as a yellow crystalline powder.<sup>[1]</sup> With a molar mass of 253.37 g/mol, it is characterized by its low aqueous solubility and its role as a strong oxidizing agent.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties of **barium chromate**, including its molecular structure, thermal stability, and reactivity. Detailed experimental protocols for its synthesis and characterization are provided, along with a summary of its key applications and safety considerations.

## Physical Properties

**Barium chromate** is a yellow, sand-like powder that darkens upon heating.<sup>[1][2]</sup> It is an odorless, heavy, crystalline solid.<sup>[3][4]</sup>

## Quantitative Physical Data

Property	Value	References
Molecular Formula	BaCrO <sub>4</sub>	[2]
Molar Mass	253.37 g/mol	[1][2]
Appearance	Yellow crystalline powder	[1][2]
Density	4.498 g/cm <sup>3</sup> at 15 °C	[2][5]
Melting Point	Decomposes at 210 °C (410 °F; 483 K)	[1][2]
Boiling Point	Not applicable	[6]
Solubility in Water	0.2775 mg/100 mL at 20 °C	[1][2]
Solubility Product (K <sub>sp</sub> )	1.17 × 10 <sup>-10</sup>	[1][2]
Crystal Structure	Orthorhombic	[2][5]

## Chemical Properties

**Barium chromate** is a strong oxidizing agent, a characteristic attributed to the hexavalent chromium in the chromate ion.[3][5] It is stable under recommended storage conditions.[4][7]

## Reactivity

- Acids: **Barium chromate** is soluble in strong acids, such as hydrochloric acid and nitric acid. [2][5] The reaction with acid protonates the chromate ion, shifting the equilibrium and causing the compound to dissolve.[5] For example, the reaction with hydrochloric acid is: BaCrO<sub>4</sub> + 2HCl → BaCl<sub>2</sub> + H<sub>2</sub>CrO<sub>4</sub>.[5]
- Bases: It is insoluble in bases.[5]
- Redox Reactions: As a strong oxidizing agent, **barium chromate** can react vigorously with reducing agents.[6][7] It is used as a burn rate modifier in pyrotechnic compositions.[2][8]
- Thermal Decomposition: Upon heating, **barium chromate** decomposes. One source indicates decomposition begins at approximately 210 °C, yielding barium oxide (BaO), chromium(III) oxide (Cr<sub>2</sub>O<sub>3</sub>), and oxygen (O<sub>2</sub>).[1][5] The balanced equation for this

decomposition is:  $4\text{BaCrO}_4 \rightarrow 4\text{BaO} + 2\text{Cr}_2\text{O}_3 + 3\text{O}_2$ .<sup>[5]</sup> Another source suggests decomposition occurs at 1400 °C.<sup>[3]</sup>

## Molecular Structure

**Barium chromate** consists of barium cations ( $\text{Ba}^{2+}$ ) and chromate anions ( $\text{CrO}_4^{2-}$ ). The crystal structure is orthorhombic and is isostructural with baryte ( $\text{BaSO}_4$ ).<sup>[1]</sup> In the chromate anion, the chromium atom is in a +6 oxidation state and is tetrahedrally coordinated to four oxygen atoms. <sup>[1]</sup> The bonding within the chromate ion is covalent, while the interaction between the barium and chromate ions is predominantly ionic.<sup>[1]</sup>

## Experimental Protocols

### Synthesis of Barium Chromate via Precipitation

This protocol describes the laboratory synthesis of **barium chromate** by the reaction of a soluble barium salt with a soluble chromate salt.

#### Materials:

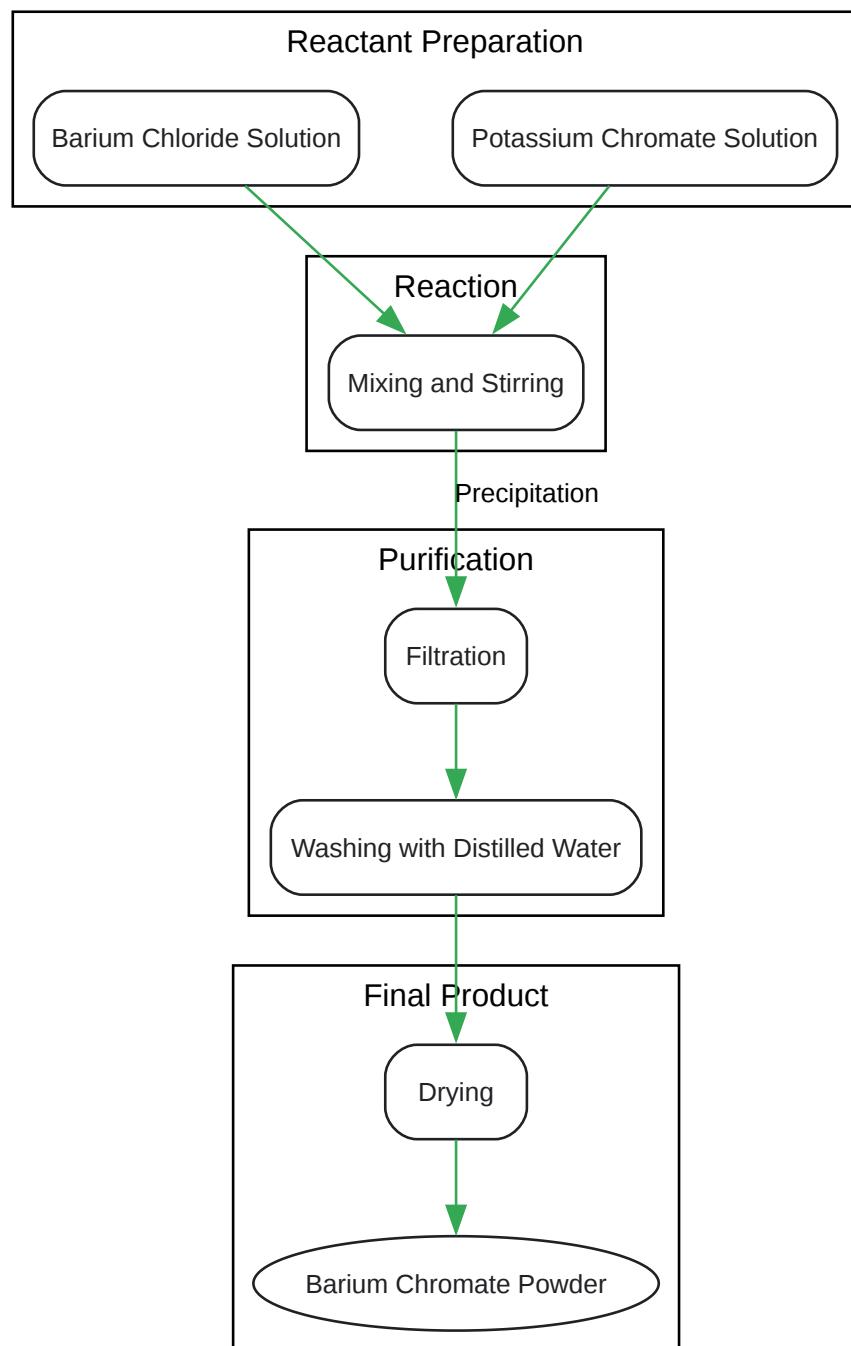
- Barium chloride ( $\text{BaCl}_2$ )
- Potassium chromate ( $\text{K}_2\text{CrO}_4$ ) or Sodium chromate ( $\text{Na}_2\text{CrO}_4$ )
- Distilled water
- Beakers
- Stirring rod
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Drying oven

#### Procedure:

- Prepare separate aqueous solutions of barium chloride and potassium chromate (or sodium chromate).

- Slowly add the potassium chromate solution to the barium chloride solution while stirring continuously. A yellow precipitate of **barium chromate** will form immediately.[2] The reaction is:  $\text{BaCl}_2 + \text{K}_2\text{CrO}_4 \rightarrow \text{BaCrO}_4(\text{s}) + 2\text{KCl}$ .[1]
- Continue stirring for a period to ensure complete precipitation.
- Collect the precipitate by filtration.
- Wash the precipitate several times with distilled water to remove any soluble impurities, such as potassium chloride.[1]
- Dry the purified **barium chromate** precipitate in a drying oven at a low temperature.

## Synthesis of Barium Chromate

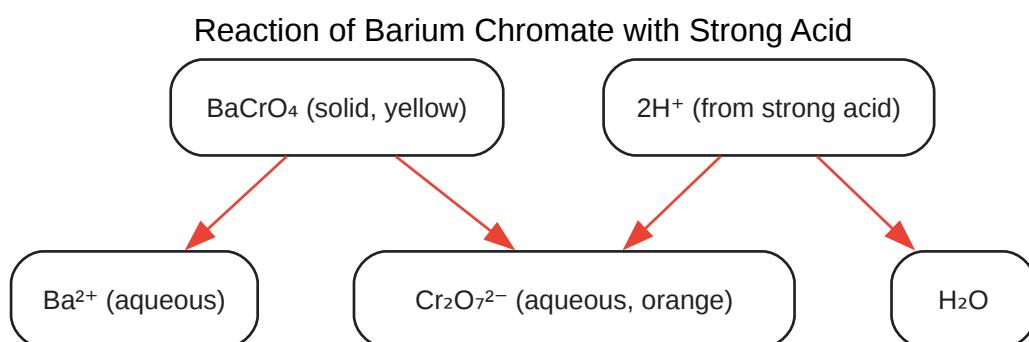
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Caption: Experimental workflow for the synthesis of **Barium Chromate**.

# Visualization of Chemical Behavior

## Reaction with Strong Acid

The following diagram illustrates the dissolution of **barium chromate** in a strong acid, leading to the formation of the dichromate ion.



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Caption: Dissolution of **Barium Chromate** in strong acid.

## Applications

**Barium chromate** has several industrial and laboratory applications:

- Pigment: It is used as a yellow pigment known as lemon yellow, baryta yellow, or permanent yellow.[4][5]
- Pyrotechnics: It serves as an oxidizing agent and a burn rate modifier in pyrotechnic compositions, particularly in delay fuses.[2][8]
- Corrosion Inhibitor: It is used as a corrosion-inhibiting pigment in metal primers and coatings. [2][8]
- Catalysis: It is a component of catalysts for alkane dehydrogenation.[2]

- Other Uses: It is also used in safety matches, coloring glass and ceramics, and as a sulfate scavenger in chromium electroplating baths.[4][8]

## Safety and Toxicology

**Barium chromate** is toxic and is classified as a carcinogen.[2] The toxicity is associated with both the barium ion and the hexavalent chromium.[3]

- Hazards: It is harmful if swallowed or inhaled.[9] It is an oxidizing solid and may intensify fire. [9][10]
- Toxicity: Hexavalent chromium compounds are known to be genotoxic and cytotoxic.[2] Chronic exposure can lead to ulcerations of the skin and nasal septum.[5]
- Handling: Strict safety measures, including the use of personal protective equipment, are required when handling **barium chromate**.[5] It should be stored away from combustible materials.[10]

This guide provides a foundational understanding of the physical and chemical properties of **barium chromate** for professionals in research and development. Further investigation into its specific applications should be conducted with a thorough understanding of its associated hazards.

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